

# In-vitro Characterization of AT-1002 TFA: A Technical Guide

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## Compound of Interest

Compound Name: AT-1002 TFA

Cat. No.: B8081535

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## Introduction

**AT-1002 TFA** is a synthetic hexapeptide that acts as a potent modulator of tight junctions, the protein complexes that regulate paracellular transport across epithelial and endothelial barriers. By reversibly opening these junctions, **AT-1002 TFA** serves as a transient permeability enhancer, a characteristic that has garnered significant interest for its potential in enhancing the delivery of therapeutic molecules with poor bioavailability. This technical guide provides a comprehensive overview of the in-vitro characterization of **AT-1002 TFA**, detailing its mechanism of action, functional effects on epithelial cell monolayers, and standardized protocols for its evaluation.

## Physicochemical Properties

| Property          | Value                                   |
|-------------------|-----------------------------------------|
| Molecular Formula | C34H54F3N9O9S                           |
| Molecular Weight  | 821.91 g/mol                            |
| Sequence          | H-Phe-Cys-Ile-Gly-Arg-Leu-OH (TFA salt) |
| Appearance        | White to off-white solid                |
| Solubility        | Soluble in DMSO and water               |

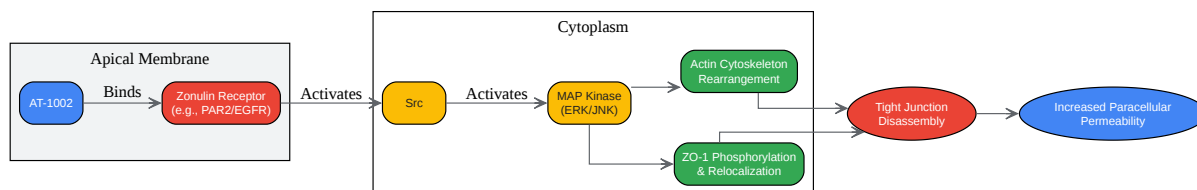
## Mechanism of Action: The Zonulin Pathway

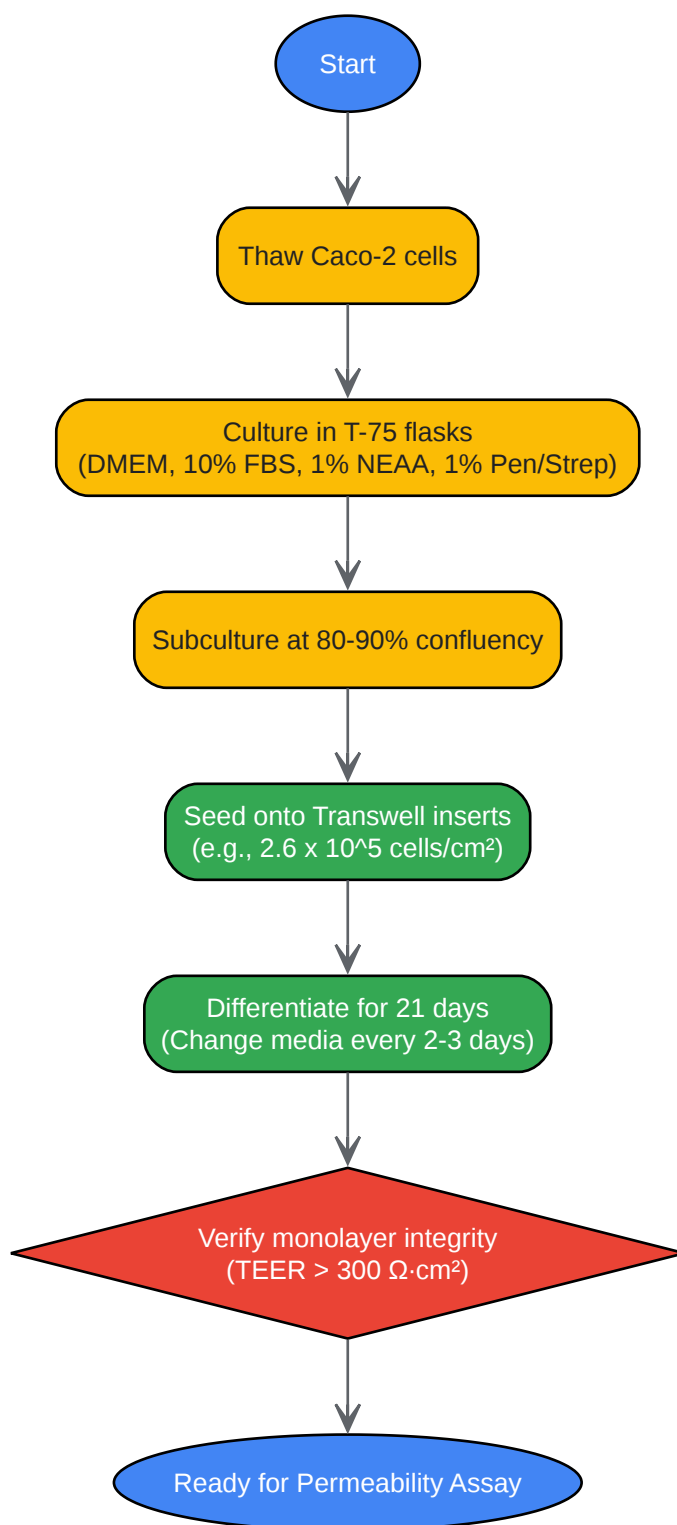
AT-1002 acts as an agonist of the zonulin pathway, a physiological system that regulates intestinal permeability. Zonulin, a human protein analogue of the *Vibrio cholerae* Zonula Occludens Toxin (Zot), binds to a specific receptor on the apical surface of intestinal epithelial cells, initiating a signaling cascade that leads to the disassembly of tight junctions.<sup>[1][2][3]</sup>

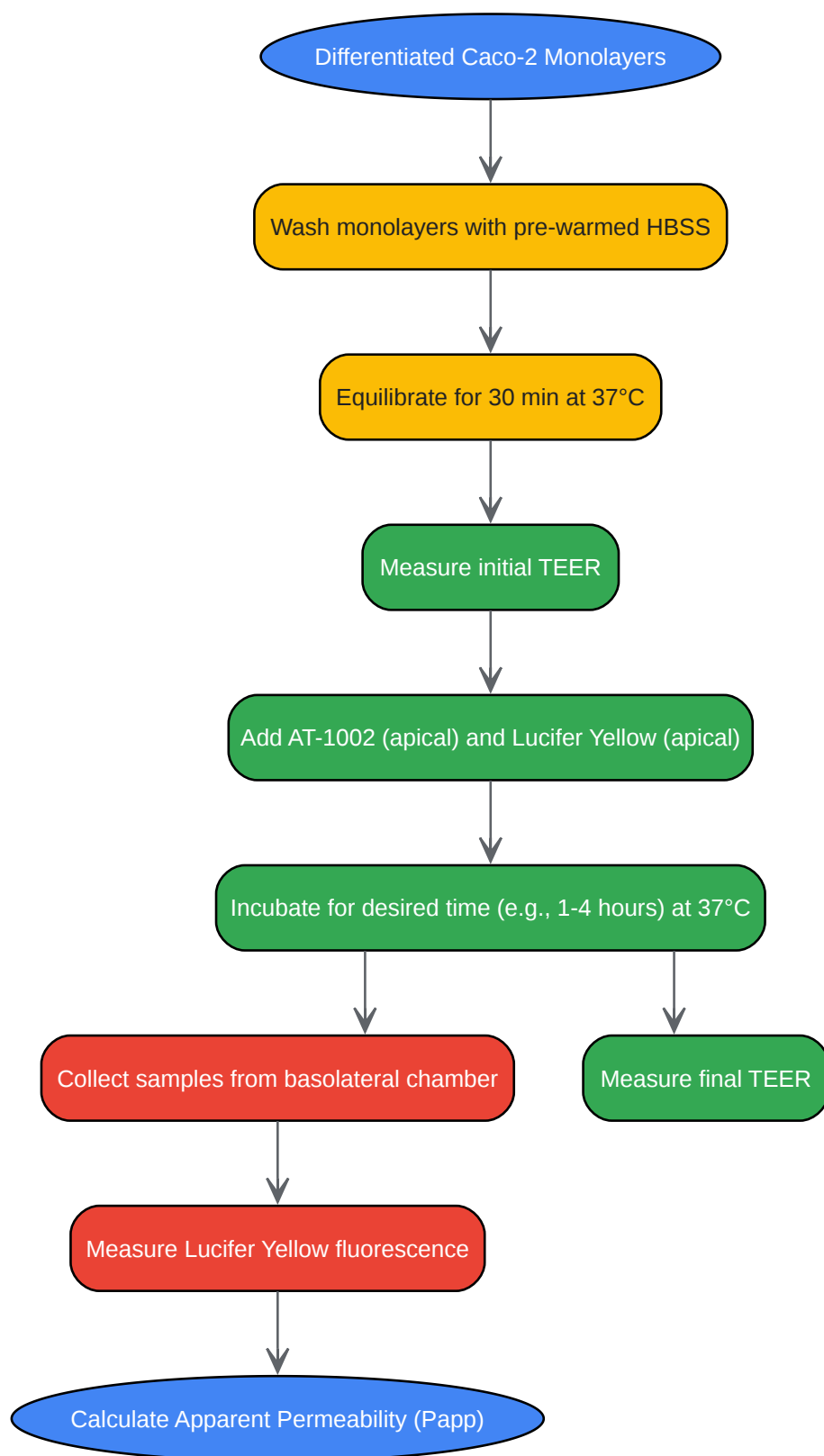
AT-1002 mimics the action of zonulin, binding to the same receptor and triggering a cascade of intracellular events.<sup>[1][4]</sup> This leads to the reorganization of the actin cytoskeleton and the redistribution of key tight junction proteins, such as Zonula Occludens-1 (ZO-1), away from the cell junctions.<sup>[4]</sup> This disruption of the tight junction complex results in a transient and reversible increase in paracellular permeability.

## Signaling Pathway

The binding of AT-1002 to its receptor initiates a signaling cascade that involves the activation of Src and Mitogen-Activated Protein (MAP) Kinase pathways.<sup>[4]</sup> This leads to the phosphorylation of target proteins, including ZO-1, and subsequent rearrangement of the actin cytoskeleton, ultimately resulting in the opening of the paracellular pathway.







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